Heptanoic Acid Metabolism in Microbial Systems: A Technical Guide

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Compound of Interest

Compound Name:	*Heptanoic acid*
CAS No.:	*101488-09-9*
Cat. No.:	*B026006*

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Executive Summary

Heptanoic acid (enanthic acid), an odd-chain medium-chain fatty acid (MCFA), occupies a unique metabolic niche. Unlike even-chain fatty acids that degrade exclusively into acetyl-CoA, **heptanoic acid** catabolism yields propionyl-CoA, a critical node for metabolic engineering. This guide details the mechanistic pathways of C7 metabolism, its application in synthesizing odd-chain polyhydroxyalkanoates (PHAs), and protocols for managing its inherent cytotoxicity in fermentation processes.

Part 1: Physicochemical Properties & Cellular Uptake

The "Odd-Chain" Effect

Heptanoic acid (

) presents a distinct challenge and opportunity compared to hexanoic (C6) or octanoic (C8) acids.

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- Lipophilicity (LogP ~2.4): High enough to permeate membranes via passive diffusion but low enough to remain soluble in aqueous media (~2.4 g/L at 20°C).
- Acidity (pKa 4.89): At neutral cytosolic pH (7.6), it dissociates completely, trapping the anion inside and releasing a proton. This "uncoupling" effect drives toxicity (See Section 4).

Transport Mechanisms

While short-chain fatty acids (C2-C4) enter via simple diffusion, C7 uptake in Gram-negative bacteria (e.g., E. coli, Pseudomonas) is a hybrid process:

- Passive Diffusion: The protonated form (at pH < pKa) diffuses across the outer membrane.
- FadL-Mediated Transport: The outer membrane protein FadL facilitates the transport of long-chain fatty acids but shows activity toward MCFAs (C7-C10) under high concentrations.
- Vectorial Acylation (FadD): The inner membrane-associated acyl-CoA synthetase (FadD) activates **heptanoic acid** to heptanoyl-CoA using ATP. This step traps the substrate in the cytosol, maintaining the concentration gradient.

Part 2: Catabolic Pathways (The Core)

The degradation of heptanoyl-CoA follows the

-oxidation cycle, but with a terminal twist that defines odd-chain metabolism.

The -Oxidation Spiral

The Fad system degrades heptanoyl-CoA (C7) through two cycles:

- Cycle 1 (C7

  C5):

  - Dehydrogenation (FadE): Heptanoyl-CoA

    trans-2-Heptenoyl-CoA.
  - Hydration/Oxidation/Thiolysis (FadB/FadA): Yields Valeryl-CoA (C5) + Acetyl-CoA.

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- Cycle 2 (C5

  C3):

  - Valeryl-CoA undergoes the same sequence.
  - Yields Propionyl-CoA (C3) + Acetyl-CoA.[1]

The Propionyl-CoA Bifurcation

The accumulation of Propionyl-CoA is toxic if not metabolized. Microbes handle this via two distinct pathways, depending on the species and cofactor availability:

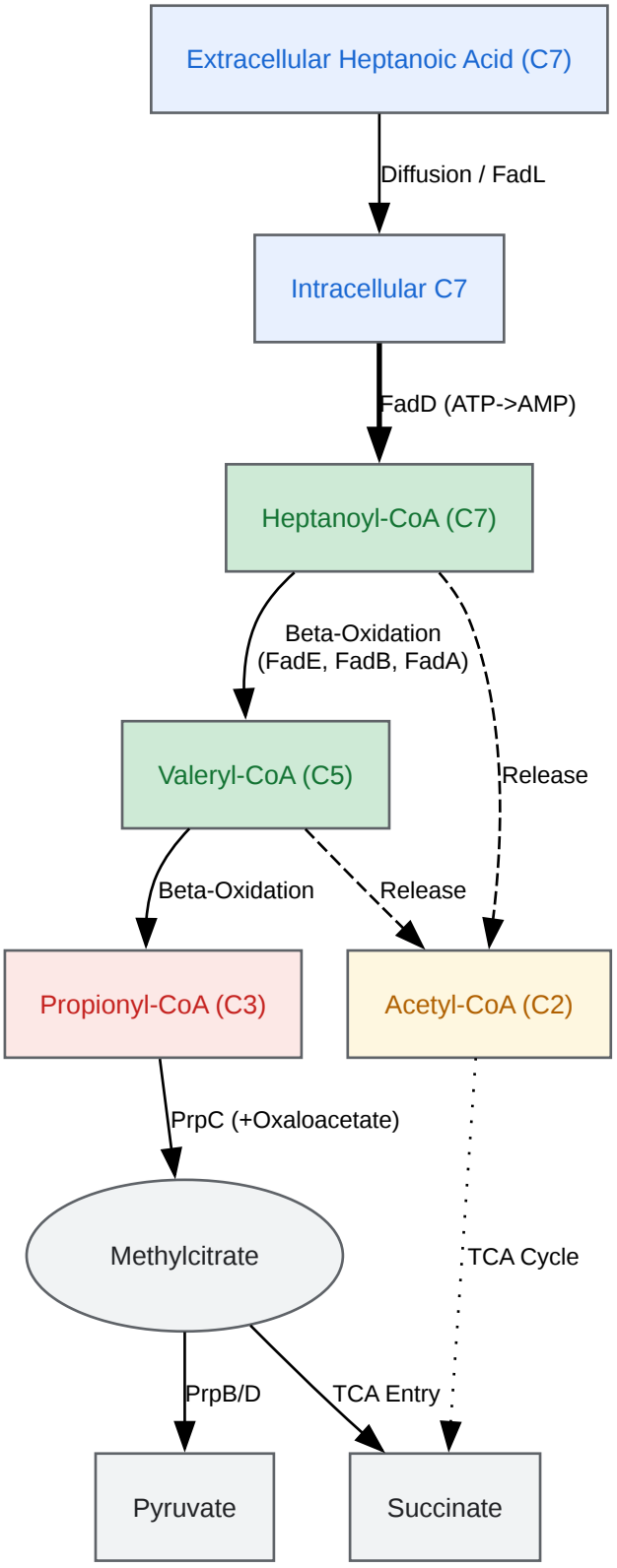
Pathway	Mechanism	Key Enzymes	Cofactor	Organism
Methylcitrate Cycle (MCC)	Condensation with oxaloacetate to form methylcitrate, eventually yielding pyruvate + succinate.	PrpC (Synthase), PrpD, PrpB	None	E. coli, Salmonella
Methylmalonyl-CoA Pathway	Carboxylation to methylmalonyl-CoA, isomerization to succinyl-CoA.	Pcc (Carboxylase), Mutase	Vitamin B12	Propionibacterium, Streptomyces

Critical Insight: When engineering E. coli for C7 metabolism, the MCC is the native route. However, it is energetically expensive. Introducing the B12-dependent pathway can improve carbon efficiency if B12 is supplemented.

Visualization of C7 Catabolism

The following diagram illustrates the flow from uptake to the TCA cycle integration.

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Figure 1: Catabolic flux of **heptanoic acid** in E. coli via the Methylcitrate Cycle.

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Part 3: Anabolic Potential & PHA Biosynthesis

Heptanoic acid is a premium feedstock for producing Medium-Chain Length Polyhydroxyalkanoates (mcl-PHAs). Unlike glucose-fed systems that require extensive de novo fatty acid synthesis, C7 feeding allows "direct incorporation."

The "Beta-Oxidation Leak" Strategy

In Pseudomonas putida, intermediates of the

-oxidation cycle are diverted to PHA synthesis.

- Precursor Generation:

  -oxidation of Heptanoyl-CoA generates trans-2-heptenoyl-CoA and trans-2-valeryl-CoA.

- Monomer Supply (PhaJ): The enzyme (R)-specific enoyl-CoA hydratase (PhaJ) converts these trans-2-enoyl-CoAs into (R)-3-hydroxyacyl-CoAs.

- Polymerization (PhaC): The PHA synthase (PhaC) polymerizes (R)-3-hydroxyheptanoyl-CoA (3HHp) and (R)-3-hydroxyvaleryl-CoA (3HV).

Resulting Polymer: P(3HHp-co-3HV). This copolymer is elastomeric and has a lower melting point than standard PHB.

Protocol: Heptanoate-Fed PHA Production

Objective: Produce mcl-PHA in Pseudomonas putida KT2440.

- Inoculum: Grow P. putida in LB overnight at 30°C.

- Production Medium (Mineral Salts):

  - : 3.5 g/L,

    : 1.5 g/L

  - : 1.0 g/L (Nitrogen limitation triggers PHA accumulation).

  - Trace elements solution.

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- Carbon Source: Add 20 mM **Heptanoic Acid** (neutralized to pH 7.0 with NaOH).
  - Note: Do not exceed 20-30 mM initially to avoid toxicity.
- Induction/Phase: Incubate at 30°C, 200 rpm for 48 hours. Nitrogen depletion typically occurs at 12-18h, triggering PhaC activity.
- Harvest: Centrifuge (4000g, 15 min). Lyophilize pellet.
- Extraction: Methanolysis followed by GC-MS for composition analysis, or Chloroform extraction for polymer recovery.

Part 4: Toxicity & Stress Management

Heptanoic acid acts as a weak acid uncoupler.

Mechanism of Toxicity

- Proton Shuttle: Protonated HA (

) crosses the inner membrane.
- Dissociation: Inside the cytoplasm (pH 7.6), it dissociates (

).
- Accumulation: The anion (

) cannot diffuse out, leading to high intracellular ionic strength (turgor pressure stress).
- Proton Motive Force (PMF) Collapse: The released protons acidify the cytoplasm, forcing the cell to pump protons out via

  -ATPase, consuming ATP and halting growth.

Mitigation Strategies

- pH Control: Maintain external pH > 7.0. This keeps the acid in the dissociated form (

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), which cannot passively diffuse into the cell, forcing uptake via controlled transporters (if available) or slowing diffusion.

- Adaptive Evolution: Pre-culture cells in low concentrations (5 mM) to upregulate efflux pumps and membrane stress response genes (uspA, ibpAB).
- Biphasic Fermentation: Use an organic overlay (e.g., dodecane) to act as a reservoir, keeping the aqueous concentration of **heptanoic acid** low (below toxic threshold) while maintaining supply.

Part 5: References

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